

The Role of MS48107 in GPR68 Signaling: A Technical Guide

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Compound of Interest

Compound Name: MS48107
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Abstract

G-protein coupled receptor 68 (GPR68), also known as Ovarian Cancer G-protein coupled Receptor 1 (OGR1), is a proton-sensing receptor implicated in a variety of physiological and pathophysiological processes, including cancer, inflammation, and neurological disorders.^{[1][2][3]} Its activation by the acidic tumor microenvironment makes it a compelling target for therapeutic intervention.^{[1][3]} **MS48107** has emerged as a potent and selective positive allosteric modulator (PAM) of GPR68, offering a valuable chemical tool to probe the receptor's function and potential for drug development.^{[4][5][6]} This technical guide provides an in-depth overview of the role of **MS48107** in GPR68 signaling, including its mechanism of action, impact on downstream signaling cascades, and relevant experimental methodologies.

Introduction to GPR68 and MS48107

GPR68 is a class A GPCR that is activated by extracellular protons, with its activity being near-silent at a physiological pH of 7.8 and fully engaged at a more acidic pH of 6.8.^{[2][3][7]} This sensitivity to pH allows GPR68 to function as a sensor of the acidic microenvironments often associated with tumors, inflammation, and ischemic tissues.^{[1][2]} Upon activation, GPR68 can

couple to multiple G-protein subtypes, including Gq/11, Gs, and G12/13, to initiate a diverse array of intracellular signaling pathways.[1][8]

MS48107 is a synthetic organic compound developed as a potent and selective PAM for GPR68.[5][6] It was identified through a structure-activity relationship (SAR) study based on the scaffold of a previously identified GPR68 PAM, ogerin.[1][4][9] As a PAM, **MS48107** does not activate GPR68 on its own but enhances the receptor's response to its endogenous agonist, protons.[6][10] This modulation occurs through an allosteric binding site, distinct from the proton-binding site, which increases the affinity and/or efficacy of the receptor for its agonist.[4]

Quantitative Data on MS48107 Activity

The allosteric modulatory effect of **MS48107** on GPR68 has been quantified, demonstrating a significant enhancement of proton-mediated signaling. Key quantitative parameters for **MS48107** and its precursor, ogerin, are summarized below.

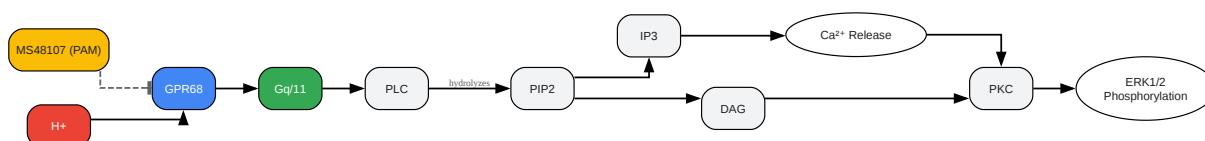
Compound	Parameter	Value	Assay System	Reference
MS48107	Allosteric Activity vs. Ogerin	33-fold increase	Not Specified	[1][4][9]
$\Delta\log(\alpha\beta/\text{Kb})$	1.52	Not Specified	[4]	
Ki (5-HT2B Receptor)	219 nM	Radioligand Binding Assay	[5]	
Ki (5-HT2B Receptor, antagonist activity)	310 nM	Not Specified	[5]	
EC50 (MT1 Receptor, agonist activity)	320 nM	Not Specified	[5]	
EC50 (MT2 Receptor, partial agonist activity)	540 nM	Not Specified	[5]	
Binding Affinity (MT1 Receptor)	5900 nM	Not Specified	[5]	
Binding Affinity (MT2 Receptor)	1100 nM	Not Specified	[5]	
Ogerin	pEC50	6.83	Not Specified	[7]
Ki (A2A Receptor, antagonist effect)	220 nM	Not Specified	[7]	

GPR68 Signaling Pathways Modulated by MS48107

MS48107, by potentiating proton-induced GPR68 activation, influences multiple downstream signaling cascades. The primary pathways affected are the Gq/11, Gs, and potentially the G12/13 and PI3K/Akt pathways.

Gq/11 Signaling Pathway

Activation of the Gq/11 pathway by GPR68 leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).[1][2] IP3 triggers the release of calcium from intracellular stores, leading to a transient increase in cytosolic calcium concentration.[3][11] DAG, along with calcium, activates protein kinase C (PKC), which can then phosphorylate a variety of downstream targets, including components of the mitogen-activated protein kinase (MAPK) cascade, such as ERK1/2.[3]

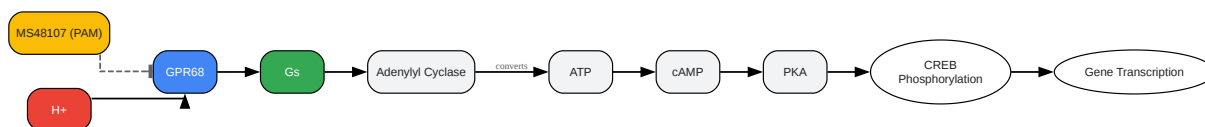


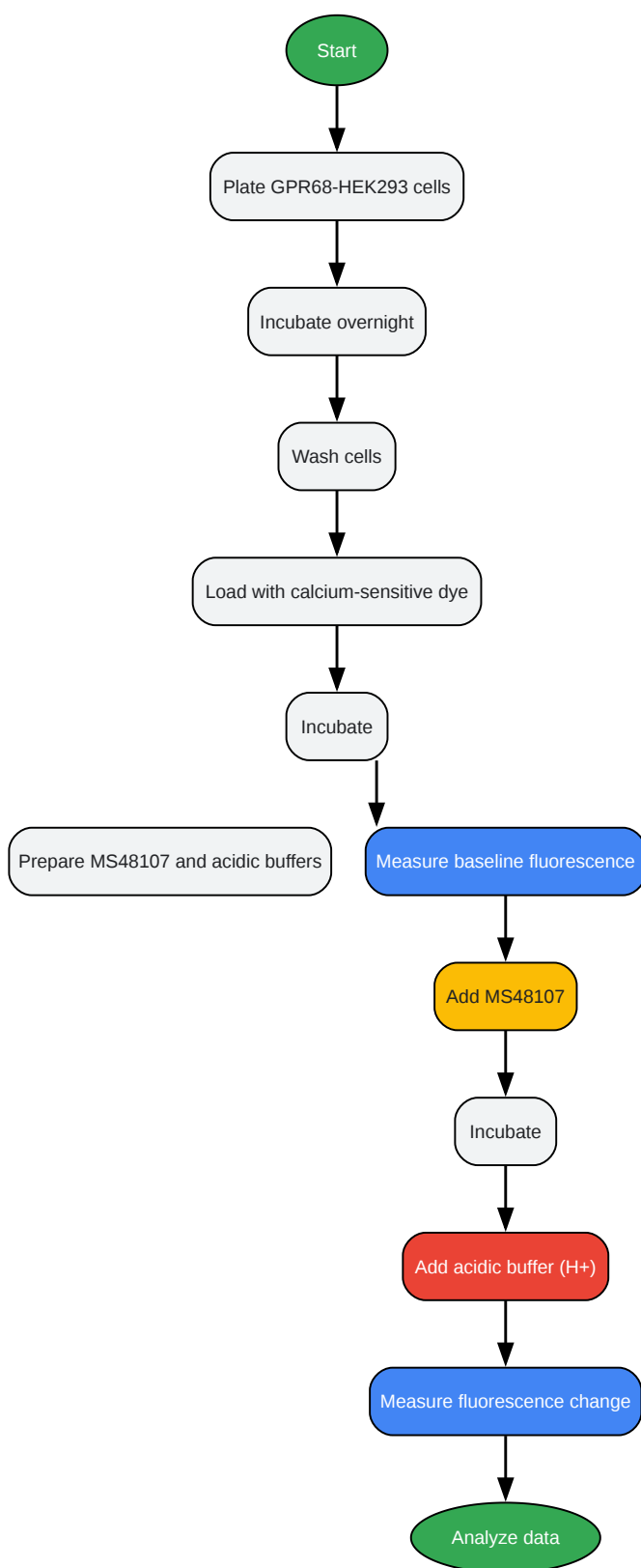
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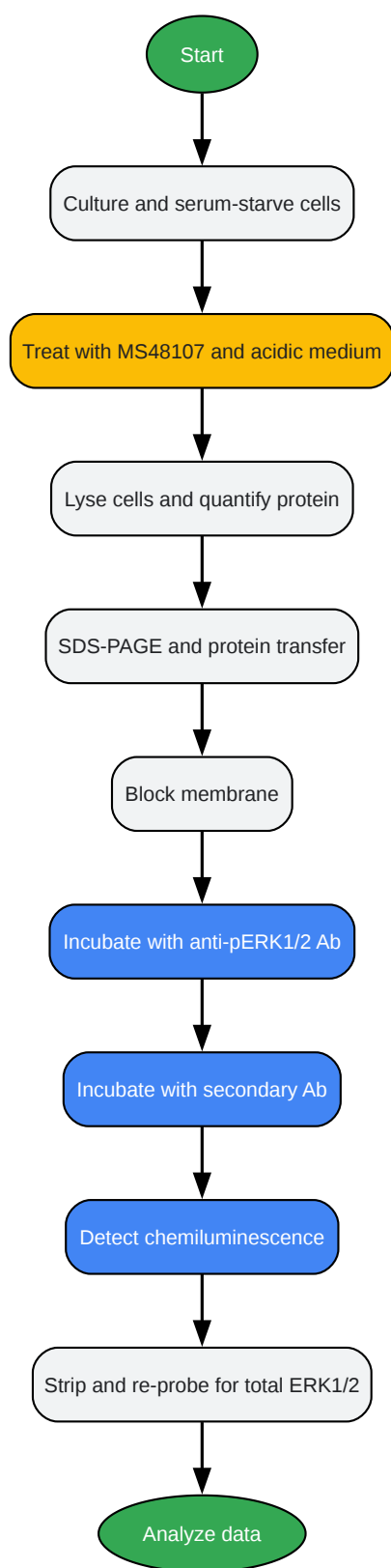
GPR68-mediated Gq/11 signaling pathway.

Gs Signaling Pathway

GPR68 can also couple to Gs proteins, leading to the activation of adenylyl cyclase (AC).[1] AC then catalyzes the conversion of ATP to cyclic AMP (cAMP).[1] cAMP acts as a second messenger, primarily by activating protein kinase A (PKA).[1][12] PKA, in turn, phosphorylates various downstream substrates, including the cAMP response element-binding protein (CREB), which modulates gene transcription.[12]







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